

Synonyms and Identifiers for 4-Nitrodiphenyl-D9

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Compound of Interest

Compound Name: 4-Nitrodiphenyl-D9

Cat. No.: B15341491

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4-Nitrodiphenyl-D9 is the deuterated form of 4-nitrodiphenyl, where nine hydrogen atoms have been replaced by deuterium isotopes. This isotopic labeling is commonly used to create an internal standard for analytical chemistry applications, particularly in mass spectrometry, allowing for more accurate quantification of the non-labeled compound.

While "**4-Nitrodiphenyl-D9**" is a specific name, the synonyms for the base compound, 4-nitrodiphenyl, can be adapted to refer to its deuterated form. The primary synonyms and identifiers for the non-deuterated compound are listed below. To denote the deuterated version, "-D9" is typically appended to these names.

Common Synonyms:

- 4-Nitrobiphenyl-D9
- p-Nitrobiphenyl-D9
- p-Nitrodiphenyl-D9
- 4-Phenylnitrobenzene-D9[1][2][3]
- p-Phenylnitrobenzene-D9[1][2][3]
- 1-Nitro-4-phenylbenzene-D9[3][4]
- 4-Nitro-1,1'-biphenyl-D9[3][4]

Chemical Identifiers (for the non-deuterated form):

While CAS numbers and other identifiers are specific to the exact chemical structure, the identifiers for the parent compound are crucial for sourcing and information retrieval. The deuterated version will have a unique CAS number, but it is often cross-referenced with the non-deuterated form.

Identifier	Value
CAS Number	92-93-3
RTECS Number	DV5600000[2]
PubChem CID	7114
EINECS	202-204-7[4]

The nomenclature for deuterated compounds can vary slightly between suppliers and in literature. However, the synonyms provided above are the most commonly accepted and recognized names for **4-Nitrodiphenyl-D9**.

A note on the requested format: The prompt included requirements for a detailed technical guide, including experimental protocols and Graphviz diagrams. These elements are not applicable to the topic of chemical synonyms. A technical guide would require specific experimental data, reaction pathways, or analytical workflows that are beyond the scope of providing a list of alternative names for a chemical compound.

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References

- 1. osha.gov [osha.gov]
- 2. CDC - NIOSH Pocket Guide to Chemical Hazards - 4-Nitrobiphenyl [cdc.gov]
- 3. 4-Nitrobiphenyl - OEHHA [oehha.ca.gov]
- 4. 4-Nitro-1,1'-biphenyl | C12H9NO2 | CID 7114 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Synonyms and Identifiers for 4-Nitrodiphenyl-D9]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15341491#synonyms-for-4-nitrodiphenyl-d9\]](https://www.benchchem.com/product/b15341491#synonyms-for-4-nitrodiphenyl-d9)

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